Preparing Pimicotinib Stock Solutions for Research Applications

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Compound of Interest

Compound Name:	*Pimicotinib*
Cat. No.:	*B12375259*

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Abstract

Pimicotinib (also known as ABSK021) is a potent and selective orally bioavailable inhibitor of the colony-stimulating factor 1 receptor (CSF1R).[1][2][3][4] It is under investigation for its immunomodulatory and antineoplastic activities, particularly in the treatment of tenosynovial giant cell tumors (TGCT).[1][4][5][6][7][8] Proper preparation of **Pimicotinib** stock solutions is critical for obtaining accurate and reproducible results in both in vitro and in vivo experiments. This document provides detailed protocols for the solubilization and storage of **Pimicotinib**.

Physicochemical Properties

A summary of the key physical and chemical properties of **Pimicotinib** is presented in Table 1. This information is essential for accurate calculation of stock solution concentrations and for understanding its solubility characteristics.

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Property	Value	Source
Molecular Formula	$C_{22}H_{24}N_6O_3$	[1][2][3]
Molecular Weight	420.47 g/mol	[3][4][5]
Appearance	White to off-white solid	[2]
CAS Number	2253123-16-7	[2][3]
Solubility in DMSO	84 mg/mL (199.77 mM)	[3][9]
Solubility in Ethanol	21 mg/mL (49.94 mM)	[3][9]
Solubility in Water	Insoluble	[3][9]

Experimental Protocols

Materials and Equipment

- **Pimicotinib** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Ethanol (200 proof), anhydrous
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, nuclease-free tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Preparation of a 10 mM **Pimicotinib** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for cell-based assays.

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- Pre-weighing Preparation: Before opening the **Pimicotinib** container, allow it to equilibrate to room temperature for at least 15-20 minutes to prevent condensation.
- Weighing **Pimicotinib**: On a calibrated analytical balance, carefully weigh out 4.21 mg of **Pimicotinib** powder and place it into a sterile microcentrifuge tube. Calculation: Volume (L) = Mass (g) / (Concentration (mol/L) * Molecular Weight (g/mol)) Volume (mL) = (0.00421 g / (0.010 mol/L * 420.47 g/mol)) * 1000 mL/L ≈ 1.0 mL
- Solubilization: Add 1.0 mL of anhydrous DMSO to the tube containing the **Pimicotinib** powder. For optimal dissolution, use fresh DMSO, as absorbed moisture can reduce solubility.[3]
- Mixing: Cap the tube securely and vortex thoroughly until the powder is completely dissolved. Gentle warming or sonication may be used if necessary to facilitate dissolution. [10]
- Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.[2][3] Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (6 months to 1 year).[2][3]

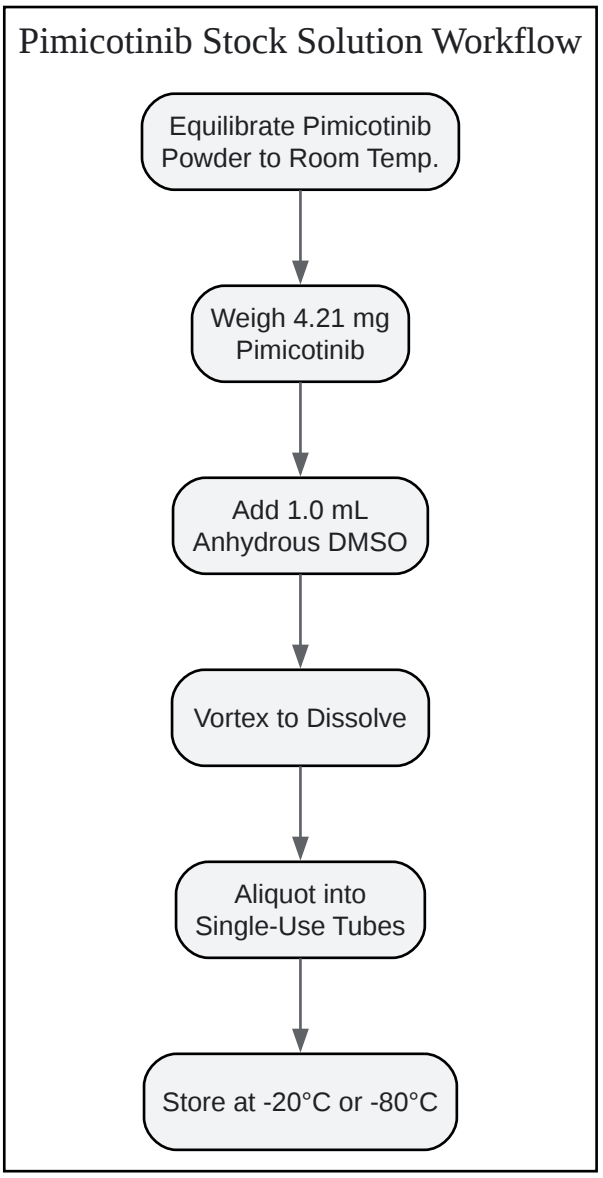
Safety Precautions

- Handle **Pimicotinib** powder in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE, including gloves, a lab coat, and safety glasses, at all times.
- Refer to the Safety Data Sheet (SDS) for comprehensive safety and handling information.

Workflow and Signaling Pathway Diagrams

The following diagrams illustrate the experimental workflow for preparing a **Pimicotinib** stock solution and its mechanism of action.

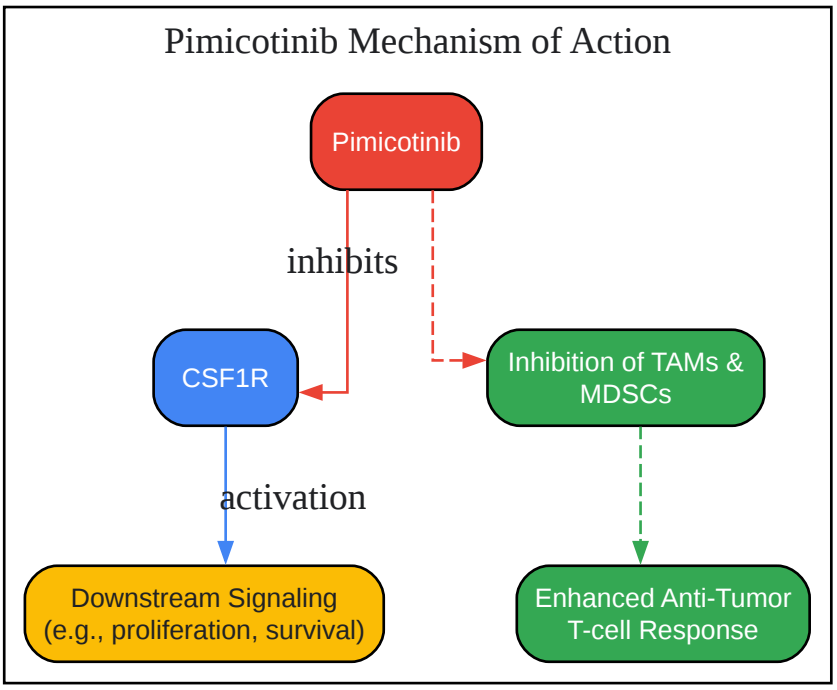
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Caption: Workflow for **Pimicotinib** Stock Solution Preparation.

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Caption: Simplified **Pimicotinib** Signaling Pathway Inhibition.

Storage and Stability

Proper storage is crucial to maintain the activity of **Pimicotinib** stock solutions.

- Powder: Store the solid compound at -20°C for up to 3 years or at 4°C for up to 2 years.[2]
- Stock Solutions: For solutions in DMSO, store at -80°C for up to one year or at -20°C for up to one month.[3] It is strongly recommended to prepare single-use aliquots to prevent degradation from multiple freeze-thaw cycles.[2][3]

By following these guidelines, researchers can ensure the accurate and effective use of **Pimicotinib** in their experiments.

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